Chemical Properties and Synthesis of 2-Nonenoic Acid: A Technical Guide

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Compound of Interest

Compound Name:	*2-Nonenoic acid*
CAS No.:	*29830-11-3*
Cat. No.:	*B7769363*

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Executive Summary

2-Nonenoic acid (CAS: 3760-11-0) is an

-unsaturated medium-chain fatty acid (MCFA) characterized by a nine-carbon backbone and a trans-configured double bond at the C2 position. While structurally related to the odorant 2-nonenal, the acid form exhibits distinct physicochemical stability and reactivity profiles, making it a valuable intermediate in the synthesis of esters for flavor/fragrance applications and a candidate for antimicrobial lipid research.

This guide provides a rigorous examination of the molecule's chemical architecture, a validated protocol for its synthesis via the Knoevenagel-Doebner condensation, and an analysis of its reactivity patterns relevant to medicinal chemistry and materials science.

Chemical Identity & Physicochemical Profile[1][2][3][4]

2-Nonenoic acid exists primarily as the (E)-isomer (trans), which is thermodynamically favored over the (Z)-isomer due to steric relief around the double bond. Its conjugated system (alkene +

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carboxylic acid) imparts unique electrophilic character at the

-carbon, susceptible to Michael additions.

Table 1: Physicochemical Constants[5]

Property	Value	Notes
IUPAC Name	(E)-Non-2-enoic acid	Common: -Nonenoic acid
CAS Number	3760-11-0	
Molecular Formula		
Molecular Weight	156.22 g/mol	
Appearance	Colorless to pale yellow liquid	Viscous at room temp
Boiling Point	130–132 °C @ 2 mmHg	180–182 °C @ 60 mmHg
Density	0.932 g/mL @ 25 °C	
Refractive Index ( )	1.462	
pKa	~4.82 (Predicted)	Comparable to other -unsaturated acids
Solubility	Organic solvents (EtOH, DMSO,)	Water: 0.26 g/L (Low)

Synthetic Methodology: Knoevenagel-Doebner Condensation[1][6][7]

The most robust route for synthesizing (E)-**2-nonenoic acid** is the Doebner modification of the Knoevenagel condensation. This pathway utilizes heptanal and malonic acid, driven by a decarboxylative elimination sequence.

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Mechanistic Rationale

- Enolization: The base (piperidine) deprotonates malonic acid.
- Condensation: The malonate anion attacks the carbonyl of heptanal.
- Decarboxylation: Heating promotes the loss of

  and dehydration, thermodynamically driving the formation of the conjugated alkene.

Experimental Protocol

Note: This protocol is designed for a 50 mmol scale. All steps should be performed in a fume hood.

Reagents:

- Heptanal (5.71 g, 50 mmol)
- Malonic acid (10.41 g, 100 mmol) [Excess drives reaction to completion]
- Pyridine (20 mL) [Solvent and weak base]
- Piperidine (0.5 mL) [Catalyst]

Workflow:

- Setup: Equip a 100 mL round-bottom flask with a magnetic stir bar and a reflux condenser.
- Addition: Charge the flask with malonic acid and pyridine. Stir until dissolved. Add heptanal, followed by the catalytic piperidine.
- Reaction: Heat the mixture to 80–90 °C for 3 hours. Observation: Evolution of

  gas bubbles indicates the decarboxylation phase is active.
- Quench: Cool the reaction mixture to

  in an ice bath.

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- Acidification: Slowly add cold HCl (6M) dropwise until the pH reaches ~1–2. This converts the pyridine salt of the product back into the free acid.
- Extraction: Extract the aqueous layer with Diethyl Ether (

  mL).
- Purification:
  - Wash the combined organic layers with brine.
  - Dry over anhydrous

    .
  - Concentrate under reduced pressure.
  - Distillation: Purify the crude oil via vacuum distillation (bp 130–132 °C @ 2 mmHg) to obtain pure (E)-**2-nonenoic acid**.

Visualization: Synthesis Pathway

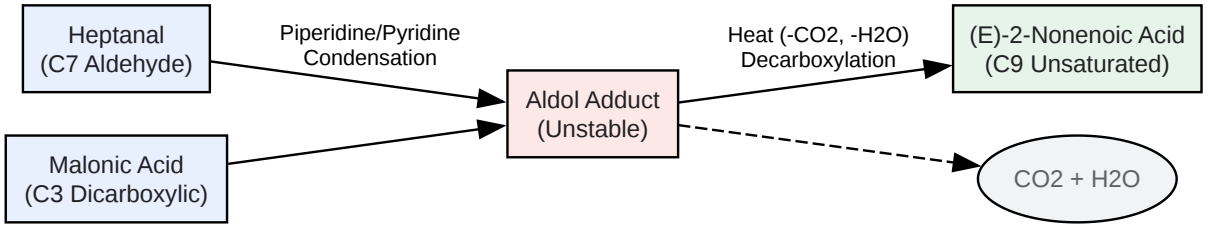

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Figure 1: The Knoevenagel-Doebner pathway for the synthesis of **2-nonenoic acid**.

Chemical Reactivity & Functional Group Chemistry

2-Nonenoic acid possesses two primary reactive centers: the carboxylic acid tail and the conjugated alkene head.

Carboxylic Acid Transformations

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- Esterification: Reaction with alcohols (e.g., 2-ethylhexanol) using acid catalysts (

  or p-TsOH) yields esters used in flavorings and industrial solvents.

- Amidation: Activation with

  to form the acid chloride, followed by amine addition, yields N-alkyl-2-nonenamides, structural analogues to capsaicinoids (pungent agents).

Alkene Transformations

- Hydrogenation: Catalytic reduction (

  , Pd/C) selectively reduces the double bond to yield Nonanoic acid (Pelargonic acid).

- Michael Addition: The

  -carbon is electrophilic. Nucleophiles (e.g., thiols, amines) can attack at C3, disrupting the conjugation. This is a key mechanism in biological covalent modification of cysteine residues.

- Epoxidation: Treatment with m-CPBA yields the

  -epoxy acid, a precursor for hydroxy-fatty acids.

Visualization: Reactivity Network

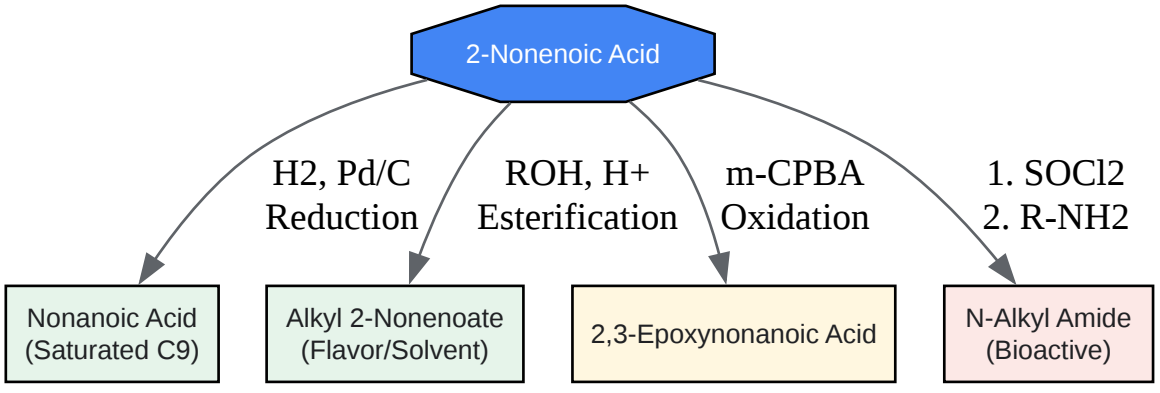

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Figure 2: Primary chemical transformations of **2-nonenoic acid**.

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Analytical Characterization

Validating the identity of **2-nonenoic acid** requires checking for the trans-alkene geometry and the integrity of the alkyl chain.

Nuclear Magnetic Resonance (NMR)[2][9]

- NMR (CDCl

  , 400 MHz):

  - 11.5–12.0 (br s, 1H, -COOH)
  - 7.08 (dt, J = 15.6, 7.0 Hz, 1H,

    -alkene H-C3) – Large J-value (15.6 Hz) confirms Trans (E) geometry.
  - 5.82 (dt, J = 15.6, 1.5 Hz, 1H,

    -alkene H-C2)
  - 2.24 (q, 2H, Allylic -CH

    -)
  - 1.2–1.5 (m, 8H, Alkyl chain)
  - 0.89 (t, 3H, Terminal -CH

)

Infrared Spectroscopy (IR)[2]

- 3000–2500 cm

  : Broad O-H stretch (Carboxylic acid dimer).

- 1695 cm

  : C=O stretch (Conjugated acid; lower frequency than non-conjugated ~1710 cm

).

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- 1655 cm

  : C=C stretch (Alkene).

- 980 cm

  : C-H out-of-plane bend (Trans-alkene specific).

Mass Spectrometry (MS)[2]

- EI-MS (70 eV): Molecular ion

  at m/z 156.

- Fragmentation: Loss of water

  and characteristic cleavage of the alkyl chain.

Biological Significance & Applications[1][6][7][10]

Antimicrobial & Antifungal Activity

Like many medium-chain fatty acids, **2-nonenoic acid** exhibits antimicrobial properties. It acts by disrupting the lipid bilayer of bacterial cell membranes, increasing permeability and causing leakage of intracellular content. It has shown fungicidal activity against Candida species and is a constituent of the volatile oil of Bupleurum chinense.

Pheromone & Signaling Context

While its aldehyde counterpart (2-nonenal) is famous for the "aged" body odor (lipid peroxidation product), **2-nonenoic acid** serves as a metabolic precursor or breakdown product. In ecological chemistry,

-unsaturated acids often function as signaling molecules or pheromones in insects, regulating aggregation or defense mechanisms.

Safety & Handling

GHS Classification:

- Skin Irritation (Category 2): H315[1]

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- Eye Irritation (Category 2A): H319[1]
- STOT-SE (Category 3): H335 (Respiratory irritation)[1]

Handling Protocol:

- PPE: Nitrile gloves, safety goggles, and lab coat are mandatory.
- Storage: Store in a cool, dry place away from strong oxidizing agents and bases.
- First Aid: In case of skin contact, wash with soap and water. If in eyes, rinse cautiously with water for 15 minutes.

References

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